

# Personal protective equipment for handling 5-Chloro-2,3-dimethoxybenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	5-Chloro-2,3-dimethoxybenzaldehyde
Cat. No.:	B1334580

[Get Quote](#)

## Essential Safety and Handling Guide for 5-Chloro-2,3-dimethoxybenzaldehyde

This guide provides immediate and essential safety protocols for laboratory professionals handling **5-Chloro-2,3-dimethoxybenzaldehyde**. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Chemical Identifier:

Property	Value
Chemical Name	5-Chloro-2,3-dimethoxybenzaldehyde
CAS Number	86232-28-2
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO <sub>3</sub>
Molecular Weight	200.62 g/mol <a href="#">[1]</a>

## Hazard Identification and Classification

**5-Chloro-2,3-dimethoxybenzaldehyde** is classified as a hazardous substance. The primary hazards are:

- Skin Irritation (Category 2): Causes skin irritation.[1]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity (Single Exposure) (Category 3): May cause respiratory irritation.[1]

Signal Word: Warning

## Personal Protective Equipment (PPE)

To ensure safety when handling this chemical, the following personal protective equipment is mandatory:

PPE Category	Equipment Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved eyeshields.	Protects against splashes and dust, preventing serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A lab coat must be worn and fully buttoned.	Prevents skin contact and subsequent irritation.
Respiratory Protection	A NIOSH-approved N95 dust mask or equivalent.	Required when engineering controls are insufficient or when dusts are generated.

## Operational and Disposal Plans

### Handling and Storage:

- Avoid contact with skin and eyes.
- Prevent the formation of dust and aerosols.
- Use only in a well-ventilated area.[2]

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3]
- Incompatible with strong oxidizing agents.[2]

#### Spill Management:

- Evacuate the area.
- Wear appropriate PPE as described above.
- Avoid generating dust.[4]
- Sweep up the spilled material and place it into a suitable, closed container for disposal.[4]
- Clean the spill area thoroughly.

#### Disposal:

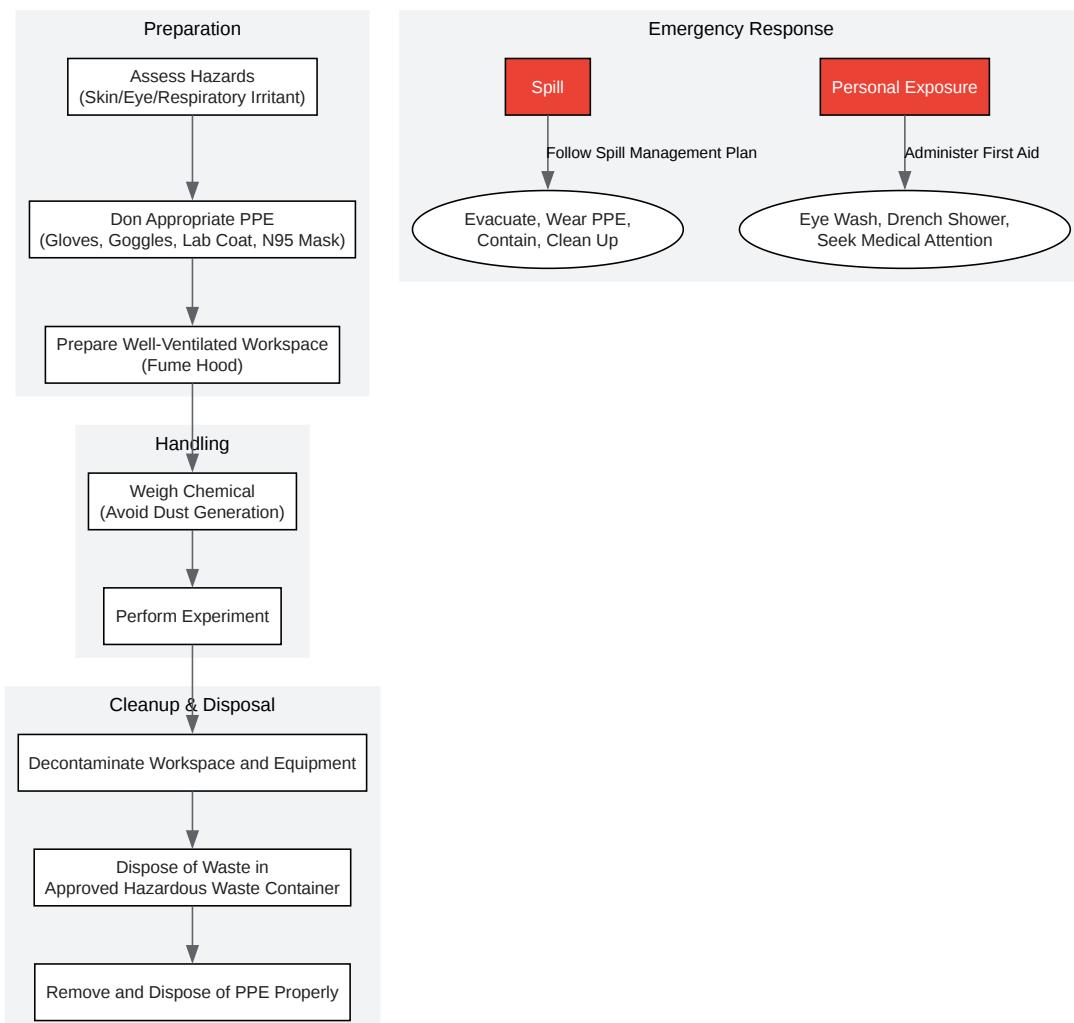
- Dispose of contents and container to an approved waste disposal plant.[2][3]
- Waste is classified as hazardous and should be disposed of in accordance with local, regional, and national regulations.[4]

## First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice/attention. <a href="#">[2]</a>
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention. <a href="#">[2]</a>
Inhalation	Remove the individual to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. <a href="#">[2]</a>
Ingestion	Rinse mouth with water. Call a POISON CENTER or doctor if you feel unwell.

## Safe Handling Workflow

## Safe Handling Workflow for 5-Chloro-2,3-dimethoxybenzaldehyde

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-Chloro-2,3-dimethoxybenzaldehyde | C9H9ClO3 | CID 4172275 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Chloro-2,3-dimethoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1334580#personal-protective-equipment-for-handling-5-chloro-2-3-dimethoxybenzaldehyde>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)